

physical and chemical properties of Dichloromethylsilane

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Compound of Interest

Compound Name: Dichloromethylsilane

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An In-depth Technical Guide on the Physical and Chemical Properties of
Dichloromethylsilane

Introduction

Dichloromethylsilane ($\text{CH}_3\text{SiHCl}_2$), also known as methyldichlorosilane, is a key organosilicon compound with significant applications in industrial and materials science.[1][2] As a colorless, fuming liquid with a pungent odor, it serves as a crucial intermediate in the synthesis of a wide array of silicone polymers (siloxanes), which are valued for their thermal stability and water resistance.[1][3][4][5] Its molecular structure contains both a reactive Si-H bond and Si-Cl bonds, allowing for versatile chemical transformations such as hydrosilylation and hydrolysis.[2] These reactions enable its use in producing specialty chemicals, surface modification agents, and high-performance materials for sectors including electronics, automotive, and construction.[1][2] This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols, and safety information for researchers and professionals.

Physical Properties

Dichloromethylsilane is a volatile and highly flammable liquid.[3][6] It is heavier than water and its vapors are heavier than air.[3][4] It is soluble in organic solvents such as benzene, ether, and heptane.[7][8] Key physical data are summarized in the table below.

Property	Value
Molecular Formula	CH ₄ Cl ₂ Si[1][3][9]
Molecular Weight	115.03 g/mol [1][3][10]
Appearance	Colorless, fuming liquid with a pungent odor[1][3][4]
Boiling Point	41 °C (106-107 °F)[1][3][4]
Melting Point	-93 °C (-135 °F)[1][7][9]
Density	1.105 - 1.12 g/mL at 25 °C[1][9]
Vapor Density	3.97 - 4 (vs air)[9][11][12]
Vapor Pressure	468.2 - 471 hPa at 20 °C[6][9]
Refractive Index	n _{20/D} 1.398[9][11][12]
Solubility	Decomposes in water.[6][7][9] Soluble in benzene, ether, and heptane.[7][8]

Chemical Properties and Reactivity

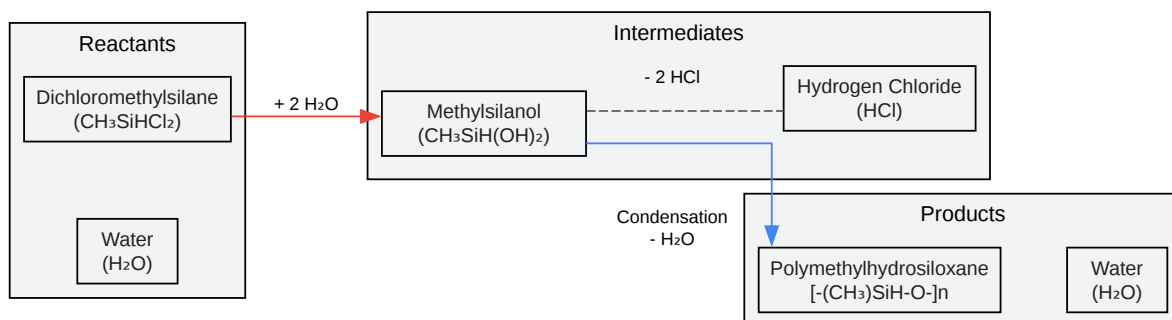
Dichloromethylsilane is a highly reactive compound, primarily due to the presence of hydrolyzable silicon-chlorine bonds and a reactive silicon-hydride bond. It is sensitive to air and moisture.[8][12]

Hydrolysis

Dichloromethylsilane reacts violently with water in a hydrolysis reaction to form methylsilanols (CH₃SiH(OH)₂), which are unstable and readily undergo condensation.[13] This process releases corrosive hydrogen chloride (HCl) gas.[3][4][13] The subsequent polycondensation of the silanol intermediates produces polymethylhydrosiloxane (PMHS), a polymer with a repeating [-Si(CH₃)H-O-] backbone.[14][15]

The overall hydrolysis and condensation reaction can be summarized as follows: $n \text{ CH}_3\text{SiHCl}_2 + n \text{ H}_2\text{O} \rightarrow [-(\text{CH}_3)\text{SiH-O-}]_n + 2n \text{ HCl}$

This reactivity is fundamental to its primary application as a monomer for silicone polymers.[1]
[14]



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Caption: Hydrolysis and condensation pathway of **Dichloromethylsilane**.

Hydrosilylation

The Si-H bond in **dichloromethylsilane** allows it to undergo hydrosilylation reactions, which involve the addition of the Si-H bond across a double or triple bond in an unsaturated compound (e.g., an alkene or alkyne). This reaction is a powerful method for forming carbon-silicon bonds and is used to synthesize a variety of functionalized organosilicon compounds.[2]

Alcoholysis

Similar to hydrolysis, **dichloromethylsilane** reacts with alcohols (ROH) to produce alkoxysilanes and hydrogen chloride. This reaction is used to modify the reactivity of the silane or to introduce specific functional groups.

Experimental Protocols

Protocol: Hydrolysis of Dichloromethylsilane

This protocol describes a laboratory-scale procedure for the hydrolysis of **dichloromethylsilane** to form polymethylhydrosiloxane. This experiment must be performed

with extreme caution due to the violent reaction with water and the release of flammable and corrosive gases.

Safety Precautions:

- The entire procedure must be conducted in a well-ventilated fume hood.[\[13\]](#)
- Full personal protective equipment (PPE) is required, including safety goggles, a face shield, a lab coat, and acid-resistant gloves (neoprene or nitrile rubber).[\[16\]](#)[\[17\]](#)
- An emergency shower and eyewash station must be readily accessible.[\[16\]](#)
- All glassware must be dry before use.
- Ensure no open flames or ignition sources are present.[\[17\]](#)[\[18\]](#)

Materials:

- **Dichloromethylsilane** ($\geq 97\%$)
- Deionized water
- A suitable organic solvent (e.g., dichloromethane)
- Three-neck round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar
- Condenser
- Gas outlet/bubbler to vent HCl gas safely

Procedure:

- **Setup:** Assemble the reaction apparatus in the fume hood. Place the three-neck flask on the magnetic stirrer, and fit it with the dropping funnel, condenser, and gas outlet. Ensure all joints are properly sealed.

- **Reaction Mixture:** Add a measured volume of the organic solvent to the reaction flask. Begin stirring.
- **Addition of Silane:** Carefully measure the desired amount of **dichloromethylsilane** and add it to the dropping funnel.
- **Hydrolysis:** Slowly add the **dichloromethylsilane** from the dropping funnel to the solvent in the flask. After the addition is complete, begin adding deionized water dropwise from a separate dropping funnel. A vigorous reaction will occur with the evolution of HCl gas.^[13] Control the rate of addition to keep the reaction from becoming too vigorous.
- **Condensation:** Once the hydrolysis is complete, allow the mixture to stir at a controlled temperature to facilitate the condensation polymerization of the silanol intermediates.^[14]
- **Workup:** After the reaction period, the resulting polymer can be separated and purified. The acidic byproducts must be neutralized and disposed of according to institutional safety protocols.

Safety and Handling

Dichloromethylsilane is a hazardous substance that requires strict safety protocols for handling and storage.^[6]

Hazard Summary:

- **Flammability:** Highly flammable liquid and vapor.^{[6][18]} Vapors can form explosive mixtures with air.^[18] The flammable range is wide, from 6% to 55%.^[3]
- **Water Reactivity:** Reacts violently with water, releasing flammable gases which may ignite spontaneously.^{[6][19]}
- **Toxicity & Corrosivity:** Toxic if swallowed or inhaled.^[19] It causes severe skin burns and eye damage.^{[18][19]} Contact with the liquid or vapor can cause burns, and inhalation may lead to respiratory tract irritation.^{[3][20]}

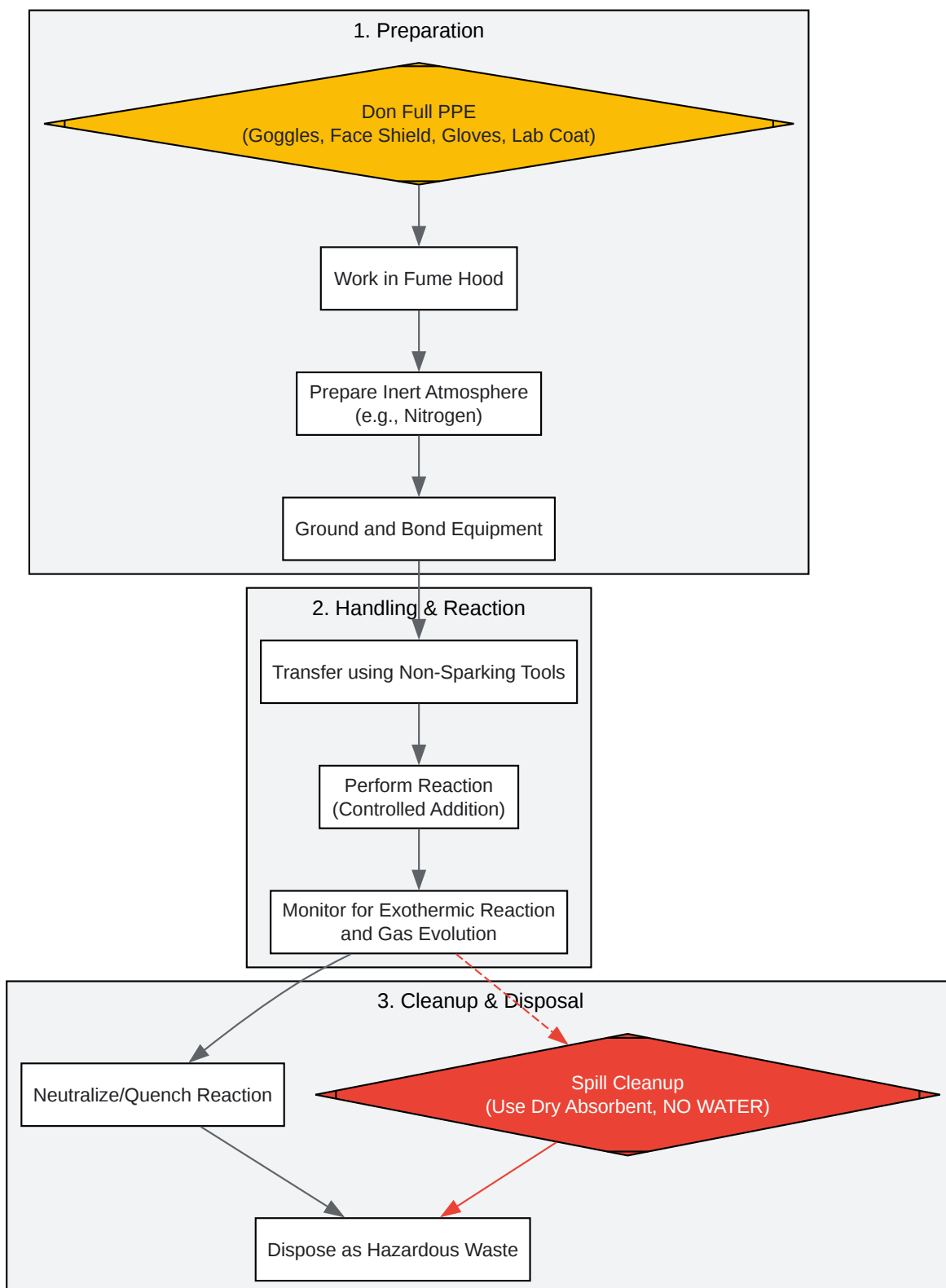
Safety Parameter	Value
Flash Point	-26 °F to -32 °C (-15 °F to -25.6 °F)[3][6][9]
Autoignition Temperature	230 °C (446 °F)[6]
Explosive Limits	LEL: 6.0%, UEL: >55.0%[6]
UN Number	1242[4]

Handling and Storage:

- Handle under an inert gas like nitrogen and protect from moisture.[16][21]
- Store in a cool, dry, well-ventilated area in tightly closed containers.[17] The recommended storage temperature is 2-8°C.[1][11]
- Keep away from heat, sparks, open flames, and other ignition sources.[17][18]
- Use non-sparking tools and explosion-proof electrical equipment.[17][18]
- Ground and bond containers and receiving equipment during transfer to prevent static discharge.[17][18]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[17]
- Skin Contact: Immediately remove all contaminated clothing and wash the affected area with large amounts of soap and water. Seek immediate medical attention.[17]
- Inhalation: Move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[17]
- Ingestion: Do NOT induce vomiting. Call a poison control center or doctor immediately.[6][20]



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Caption: Safe handling workflow for **Dichloromethylsilane**.

Conclusion

Dichloromethylsilane is a cornerstone chemical in organosilicon chemistry. Its distinct physical properties and high reactivity make it indispensable for the synthesis of silicone polymers and other advanced materials. However, its hazardous nature—particularly its flammability and violent reaction with water—demands rigorous adherence to safety protocols. A thorough understanding of its properties and handling requirements, as detailed in this guide, is essential for its safe and effective use in research and industrial applications.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. Uses of Dichloromethylsilane_Chemicalbook [chemicalbook.com]
- 3. Dichloromethylsilane | 75-54-7 [chemicalbook.com]
- 4. Methylchlorosilane | CH₃SiHCl₂ | CID 6376 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Dichlorodimethylsilane | 75-78-5 [chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. Methylchlorosilane | CH₃SiHCl₂ | CID 6376 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Dichloromethylsilane, 97+% | Fisher Scientific [fishersci.ca]
- 9. methyl dichlorosilane | CAS#:75-54-7 | Chemsrce [chemsrc.com]
- 10. ジクロロメチルシラン ≥97% | Sigma-Aldrich [sigmaaldrich.com]
- 11. 二氯甲基硅烷 ≥97% | Sigma-Aldrich [sigmaaldrich.com]
- 12. chemwhat.com [chemwhat.com]
- 13. Experiments - Hydrolysis of chloromethylsilanes [chemiedidaktik.uni-wuppertal.de]
- 14. researchgate.net [researchgate.net]
- 15. ジクロロメチルシラン ≥97% | Sigma-Aldrich [sigmaaldrich.com]

- 16. gelest.com [gelest.com]
- 17. nj.gov [nj.gov]
- 18. chemicalbook.com [chemicalbook.com]
- 19. assets.thermofisher.cn [assets.thermofisher.cn]
- 20. spectrumchemical.com [spectrumchemical.com]
- 21. parchem.com [parchem.com]
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